

Safety and handling precautions for 4-(Dimethylamino)benzoyl chloride

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An In-depth Technical Guide to the Safe Handling of **4-(Dimethylamino)benzoyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-(Dimethylamino)benzoyl chloride**, a reactive acyl chloride commonly used in organic synthesis. Due to its hazardous nature, strict adherence to safety protocols is essential to minimize risks in the laboratory.

Physicochemical and Hazard Information

Proper handling of **4-(Dimethylamino)benzoyl chloride** begins with a thorough understanding of its physical properties and inherent hazards. This substance is a corrosive solid that reacts with water and moisture.

Table 1: Physicochemical Properties of **4-(Dimethylamino)benzoyl Chloride**

Property	Value	Source
CAS Number	4755-50-4	Multiple Sources
Molecular Formula	C ₉ H ₁₀ ClNO	Multiple Sources
Molecular Weight	183.63 g/mol	[1]
Appearance	Yellow Solid	[2]
Melting Point	145-149 °C	MySkinRecipes
Boiling Point	Not available	[2]
Flash Point	Not applicable	
Solubility	Reacts with water	[3]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage. [1]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage. [1]

Health Hazard Information

4-(Dimethylamino)benzoyl chloride is a corrosive substance that can cause severe chemical burns upon contact with skin, eyes, and mucous membranes.[\[3\]](#) Inhalation of dust can lead to irritation and damage to the respiratory tract.[\[3\]](#) Upon contact with water or moisture, it hydrolyzes to form hydrogen chloride (HCl) gas, which is also corrosive and can cause severe respiratory irritation.[\[3\]](#)[\[4\]](#) Long-term exposure to corrosive materials may lead to chronic health effects.[\[3\]](#)

Table 3: Toxicological Data

Metric	Value	Notes
Acute Oral Toxicity	No data available	The chemical, physical, and toxicological properties have not been thoroughly investigated. [1]
Acute Dermal Toxicity	No data available	The chemical, physical, and toxicological properties have not been thoroughly investigated. [1]
Acute Inhalation Toxicity	No data available	The chemical, physical, and toxicological properties have not been thoroughly investigated. [1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-(Dimethylamino)benzoyl chloride** to prevent exposure.

Table 4: Recommended Personal Protective Equipment (PPE)

Body Part	Equipment	Specifications
Eyes/Face	Safety Goggles and Face Shield	Chemical splash goggles are required. A full face shield should be worn when handling larger quantities or when there is a significant splash risk.
Hands	Chemical-Resistant Gloves	Elbow-length PVC or other suitable chemical-resistant gloves should be worn. Always check the glove manufacturer's compatibility chart.
Body	Protective Clothing	A lab coat, and a PVC apron when handling larger quantities.
Respiratory	Respirator	A NIOSH/MSHA-approved respirator with appropriate cartridges should be used if dusts are generated and engineering controls are insufficient.

Experimental Protocols

Safe Handling Protocol

This protocol outlines the standard operating procedure for handling **4-(Dimethylamino)benzoyl chloride** in a laboratory setting.

- Preparation:
 - Ensure an emergency eyewash station and safety shower are readily accessible.[\[5\]](#)
 - Work must be conducted in a certified chemical fume hood.[\[6\]](#)
 - Remove all sources of water and moisture from the work area.

- Have appropriate spill cleanup materials readily available (e.g., dry sand, vermiculite).
- Handling:
 - Wear all required PPE as specified in Table 4.
 - Handle the container with care to avoid generating dust.
 - Use spark-proof tools for transfers.
 - Weigh the required amount in a dry, inert atmosphere if possible (e.g., in a glove box or under a stream of nitrogen).
 - Keep the container tightly closed when not in use.
- Post-Handling:
 - Thoroughly decontaminate all equipment and work surfaces after use.
 - Wash hands thoroughly with soap and water after removing gloves.
 - Dispose of contaminated waste in a properly labeled hazardous waste container.

Spill Cleanup Protocol

In the event of a spill, follow these procedures to safely clean and decontaminate the area.

- Immediate Response:
 - Evacuate all non-essential personnel from the immediate area.
 - Alert laboratory personnel and the appropriate safety officer.
 - If the spill is large or you are not trained to handle it, call emergency services.
 - Do not use water on the spill.[\[7\]](#)
- Cleanup Procedure (for small, manageable spills):

- Don the appropriate PPE, including respiratory protection.
- Cover the spill with a dry, inert absorbent material such as sand, vermiculite, or a commercial spill absorbent for water-reactive materials.[\[8\]](#)
- Work from the outside of the spill towards the center to prevent spreading.[\[8\]](#)
- Carefully sweep the absorbed material into a dry, sealable container for hazardous waste disposal.
- Do not use combustible materials like paper towels to absorb the spill.[\[7\]](#)
- Once the bulk of the material is removed, decontaminate the area with a suitable solvent (e.g., isopropanol), followed by a thorough cleaning with soap and water if appropriate for the surface.

First Aid Protocol

Immediate and appropriate first aid is crucial in the event of exposure to **4-(Dimethylamino)benzoyl chloride**.

Table 5: First Aid Measures

Exposure Route	First Aid Instructions
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15-20 minutes while removing contaminated clothing and shoes. [9] [10] Seek immediate medical attention.
Eye Contact	Immediately flush the eyes with plenty of water for at least 15-20 minutes, holding the eyelids open. [9] [10] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air. [11] If breathing is difficult, administer oxygen. If the person is not breathing, begin artificial respiration (do not use mouth-to-mouth). [11] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. [11] Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. [11] Seek immediate medical attention.

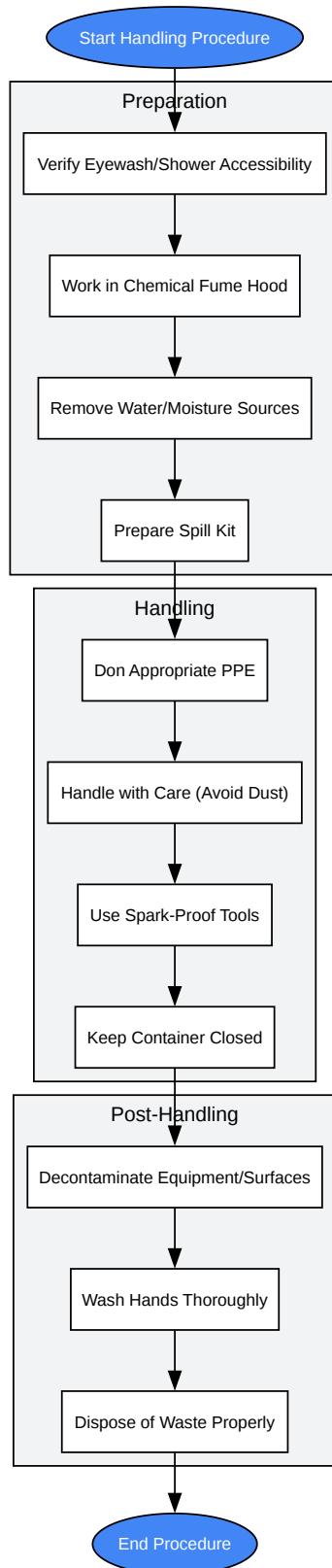
Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as water, alcohols, strong bases, and oxidizing agents.[\[12\]](#) The storage area should be designated for corrosive materials. It is advisable to store under an inert atmosphere (e.g., nitrogen or argon).[\[6\]](#)
- Disposal: Dispose of **4-(Dimethylamino)benzoyl chloride** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.

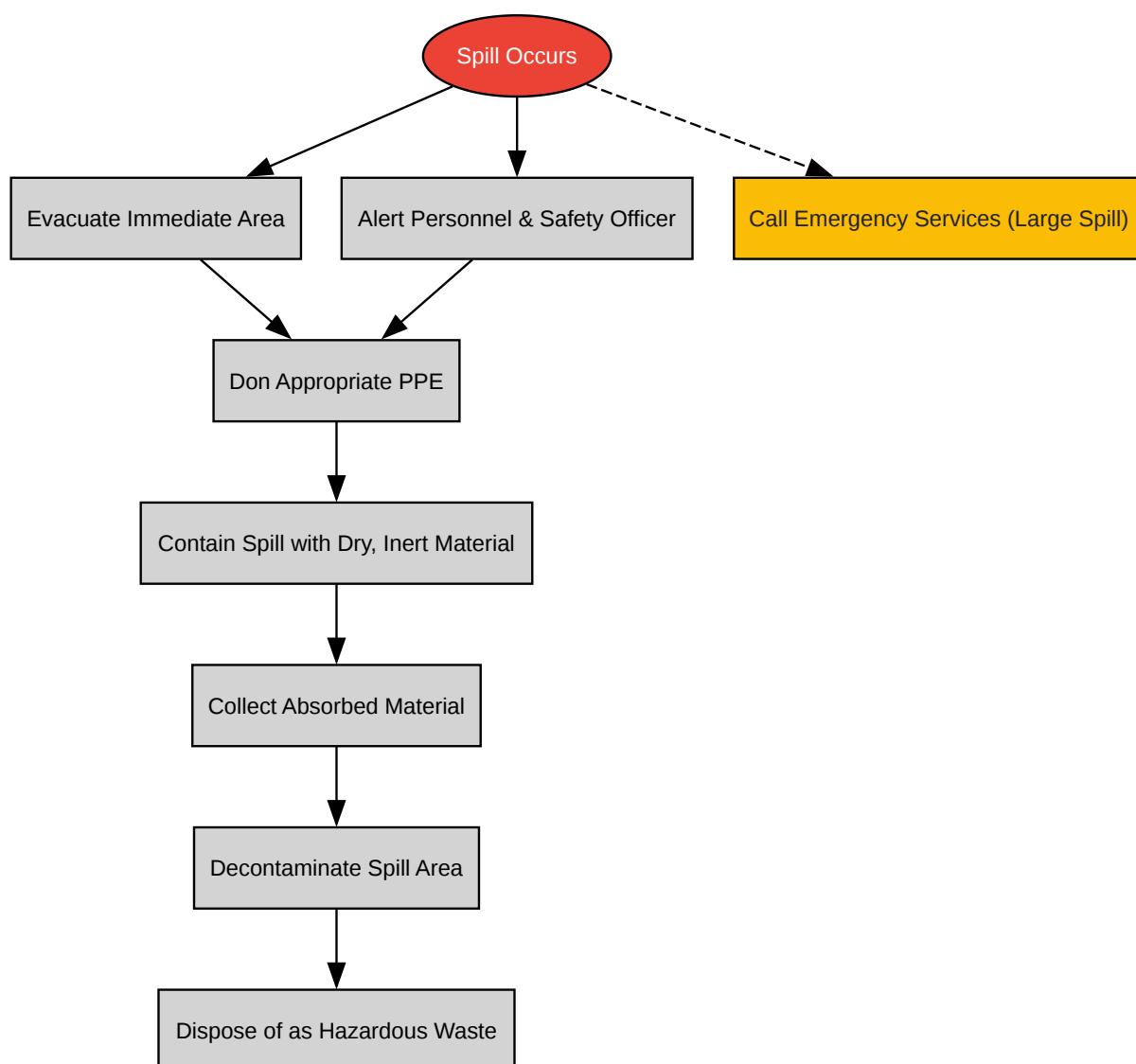
Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling **4-(Dimethylamino)benzoyl chloride**.



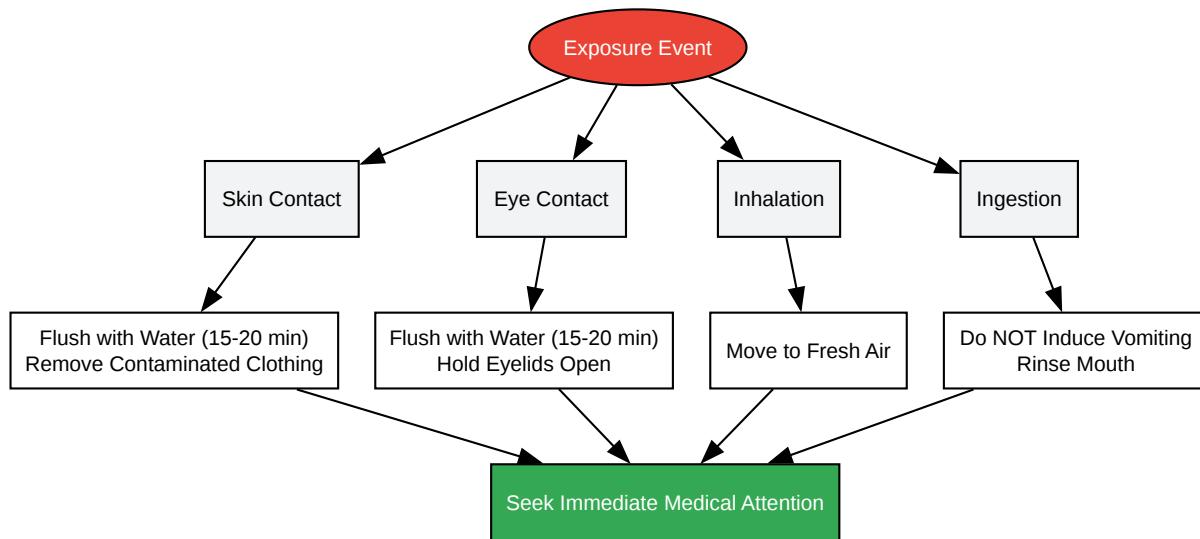
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Caption: Workflow for the safe handling of **4-(Dimethylamino)benzoyl chloride**.



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Caption: Emergency protocol for a **4-(Dimethylamino)benzoyl chloride** spill.



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Caption: First aid response to exposure to **4-(Dimethylamino)benzoyl chloride**.

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